

Application Notes and Protocols for 3-Methylheptanedioyl-CoA Analysis in Cells

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Compound of Interest

Compound Name: 3-methylheptanedioyl-CoA

Cat. No.: B15550630

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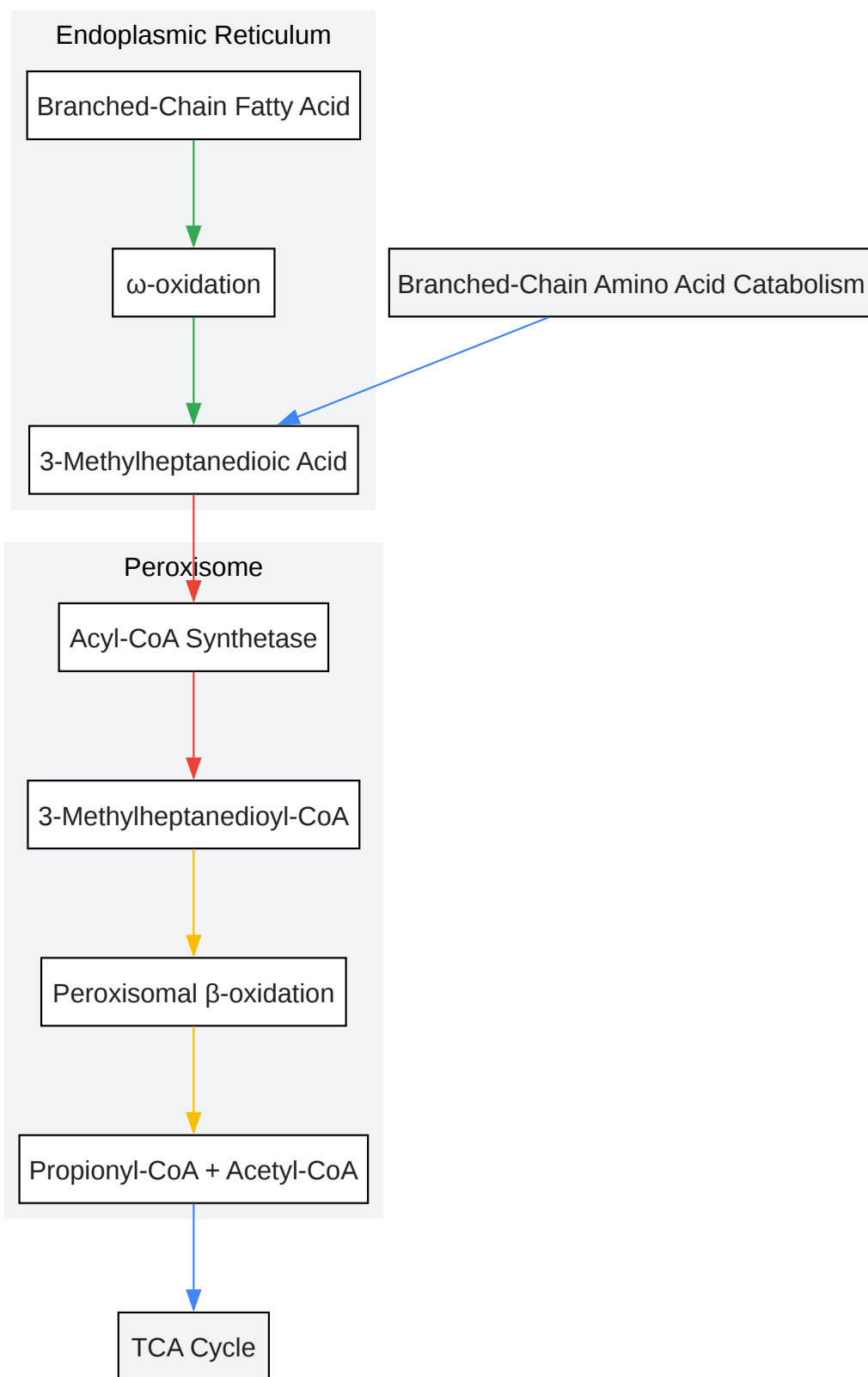
For Researchers, Scientists, and Drug Development Professionals

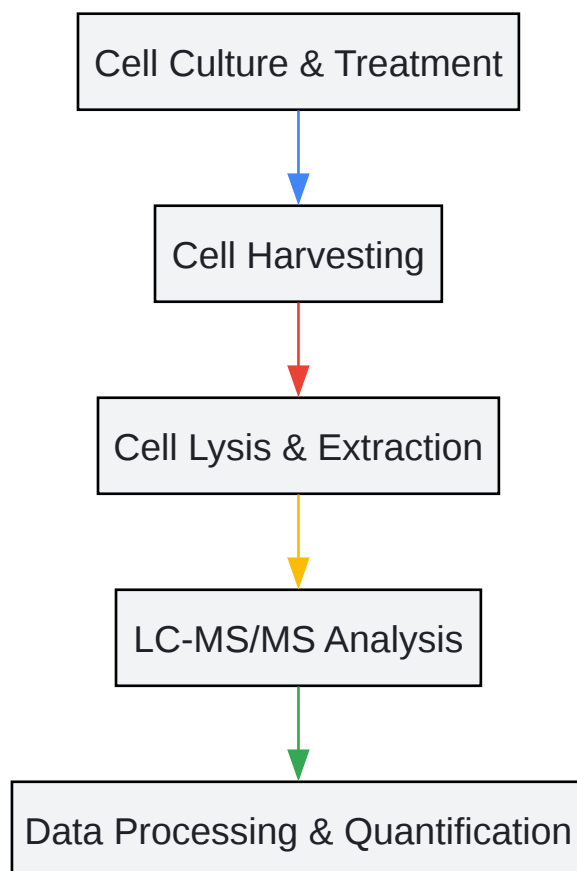
Introduction

3-Methylheptanedioyl-CoA is a dicarboxylic acyl-coenzyme A derivative that may be involved in the metabolism of branched-chain fatty acids and amino acids. Its accumulation or depletion in cells can be indicative of metabolic dysregulation in various disease states. Accurate quantification of **3-methylheptanedioyl-CoA** is crucial for understanding its physiological role and for the development of novel therapeutics targeting metabolic pathways. This document provides a detailed protocol for the analysis of **3-methylheptanedioyl-CoA** in cultured cells using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Metabolic Pathway Context

Dicarboxylic acids are typically formed through ω -oxidation of monocarboxylic fatty acids in the endoplasmic reticulum. These dicarboxylic acids are subsequently metabolized via β -oxidation within peroxisomes.^{[1][2][3]} Branched-chain fatty acids and certain amino acids can also serve as precursors. The pathway diagram below illustrates the general metabolic context for the formation and breakdown of dicarboxylic acyl-CoAs like **3-methylheptanedioyl-CoA**.





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References

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